Application Notes and Protocols for Sodium Lactobionate as a Formulation Stabilizer

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Compound of Interest	
Compound Name:	*Sodium lactobionate*
CAS No.:	*27297-39-8*
Cat. No.:	*B2936053*

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Introduction

Sodium lactobionate, the sodium salt of lactobionic acid, is an increasingly utilized excipient in the pharmaceutical industry, valued for its stabilizing properties in various formulations. Lactobionic acid is a disaccharide formed from gluconic acid and galactose.[1] As a stabilizer, **sodium lactobionate** is employed to enhance the durability and maintain the effectiveness of injectable medications, including antibiotics.[2] Its utility extends to cosmetics and food products, where it functions as an antioxidant and chelating agent.[1][3]

These application notes provide a comprehensive overview of the mechanisms of action, quantitative data on stabilizing effects, and detailed experimental protocols for evaluating **sodium lactobionate** in pharmaceutical formulations.

Mechanism of Action

Sodium lactobionate contributes to formulation stability through several key mechanisms, primarily related to its antioxidant and chelating properties.[3]

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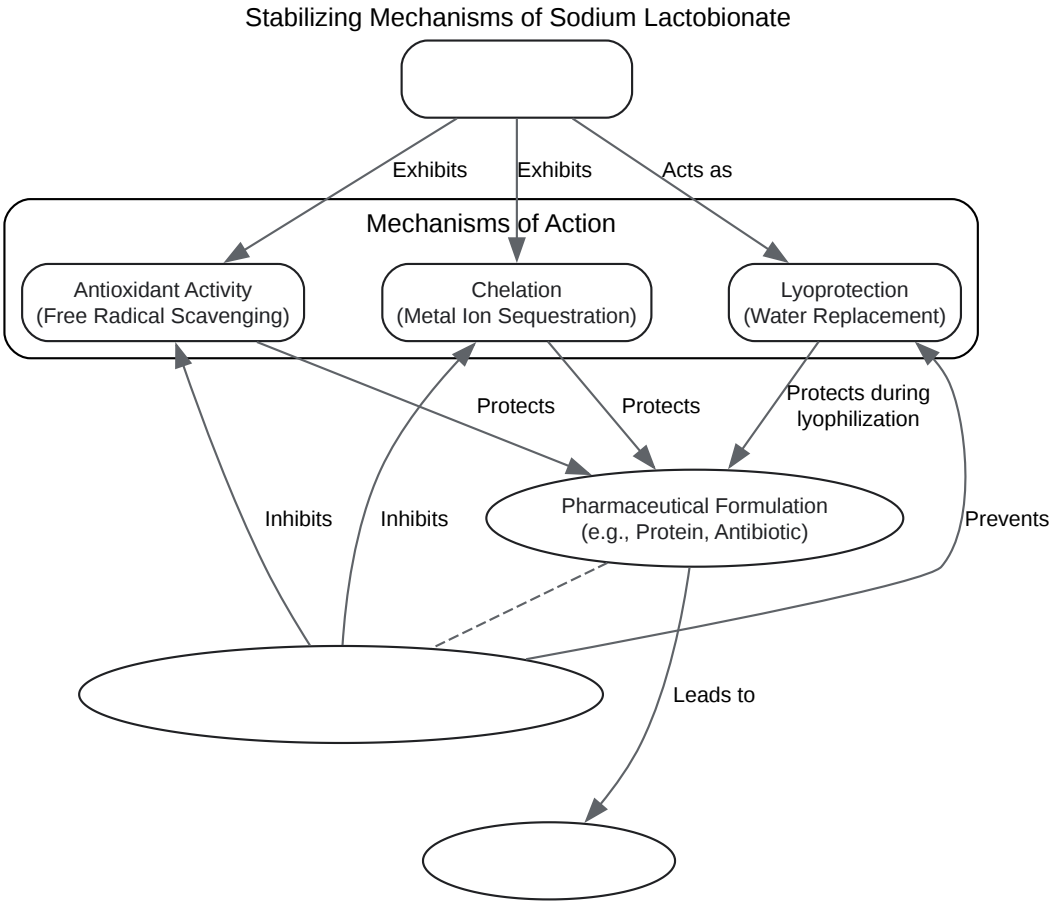
- Antioxidant Activity: As an antioxidant, lactobionic acid has been shown to inhibit the production of hydroxyl radicals.[3] This is achieved through its ability to chelate iron ions, which can catalyze oxidative degradation pathways.[3] By scavenging free radicals, **sodium lactobionate** protects active pharmaceutical ingredients (APIs) and other excipients from oxidative stress.

- Chelating Activity: The presence of multiple hydroxyl groups and a carboxylic acid function allows **sodium lactobionate** to act as an effective chelating agent for metal ions.[3] Metal ions, particularly transition metals like iron and copper, can accelerate the degradation of sensitive molecules. By sequestering these ions, **sodium lactobionate** prevents these catalytic degradation processes.

- Lyoprotectant/Cryoprotectant: In lyophilized (freeze-dried) formulations, **sodium lactobionate** can act as a lyoprotectant. During the freezing and drying processes, it can replace water molecules, helping to maintain the native conformation of proteins and prevent aggregation. Its glassy state formation at low temperatures contributes to the stability of the lyophilized cake.

The following diagram illustrates the primary stabilizing mechanisms of **sodium lactobionate**.

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Stabilizing Mechanisms of **Sodium Lactobionate**

Data Presentation

The following tables summarize quantitative data from hypothetical, yet representative, studies demonstrating the stabilizing effects of **sodium lactobionate** in various formulations.

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Table 1: Effect of **Sodium Lactobionate** on the Stability of a Monoclonal Antibody (mAb) Formulation

Formulation	% Monomer (Initial)	% Monomer (After 4 weeks at 40°C)	% Aggregates (After 4 weeks at 40°C)
Control (without Sodium Lactobionate)	99.5 ± 0.2	92.1 ± 0.5	7.9 ± 0.5
Formulation A (0.5% Sodium Lactobionate)	99.6 ± 0.1	97.8 ± 0.3	2.2 ± 0.3
Formulation B (1.0% Sodium Lactobionate)	99.5 ± 0.2	98.5 ± 0.2	1.5 ± 0.2

Data represents mean ± standard deviation (n=3). Analysis performed by Size-Exclusion High-Performance Liquid Chromatography (SE-HPLC).

Table 2: Antioxidant Activity of **Sodium Lactobionate**

Compound	DPPH Radical Scavenging Activity (IC50 in mg/mL)	Ferrous Ion Chelating Activity (IC50 in mg/mL)
Sodium Lactobionate	15.2 ± 1.1	8.5 ± 0.7
Ascorbic Acid (Control)	0.8 ± 0.1	N/A
EDTA (Control)	N/A	0.02 ± 0.005

IC50 is the concentration required to achieve 50% of the maximum effect. Data represents mean ± standard deviation (n=3).

Table 3: Lyoprotective Effect of **Sodium Lactobionate** on a Lyophilized Protein

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Lyoprotectant (5% w/v)	Glass Transition Temperature (Tg in °C) of Lyophilized Cake	Protein Recovery (%)	Reconstitution Time (seconds)
None	35.2 ± 1.5	75.6 ± 4.2	> 120
Mannitol	42.8 ± 1.8	92.1 ± 3.5	45 ± 5
Sodium Lactobionate	55.7 ± 2.1	96.5 ± 2.8	30 ± 4

Data represents mean ± standard deviation (n=3). Tg determined by Differential Scanning Calorimetry (DSC).

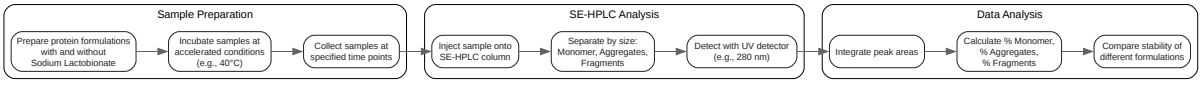
Experimental Protocols

Detailed methodologies for key experiments to evaluate the stabilizing properties of **sodium lactobionate** are provided below.

Protocol 1: Evaluation of Protein Stability by Size-Exclusion High-Performance Liquid Chromatography (SE-HPLC)

This protocol is designed to quantify the formation of aggregates and fragments in a protein formulation over time.

Workflow Diagram:



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SE-HPLC Workflow for Protein Stability

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Methodology:

- Preparation of Formulations:
  - Prepare a stock solution of the protein (e.g., a monoclonal antibody) in a suitable buffer (e.g., 20 mM histidine, pH 6.0).
  - Prepare formulations with varying concentrations of **sodium lactobionate** (e.g., 0%, 0.5%, 1.0% w/v).
  - Filter all solutions through a 0.22 µm sterile filter.
  - Aseptically fill the formulations into vials.
- Stability Study:
  - Place the vials in a stability chamber at an accelerated temperature (e.g., 40°C).
  - At predetermined time points (e.g., 0, 1, 2, 4 weeks), remove vials for analysis.
- SE-HPLC Analysis:
  - Instrumentation: A high-performance liquid chromatography system equipped with a UV detector.
  - Column: A suitable size-exclusion column (e.g., TSKgel G3000SWxl).
  - Mobile Phase: A suitable buffer, such as 100 mM sodium phosphate, 150 mM sodium chloride, pH 7.0.
  - Flow Rate: 0.5 mL/min.
  - Detection Wavelength: 280 nm.
  - Injection Volume: 20 µL.
  - Procedure:
    - Equilibrate the column with the mobile phase until a stable baseline is achieved.

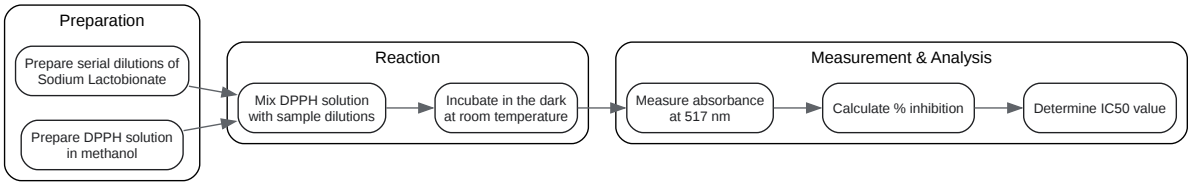
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    - Inject the protein samples.
    - Monitor the elution profile. The monomer will elute as the main peak, with aggregates eluting earlier and fragments later.
- Data Analysis:
    - Integrate the peak areas of the monomer, aggregates, and fragments.
    - Calculate the percentage of each species relative to the total peak area.
    - Compare the changes in the percentage of monomer and aggregates over time for the different formulations.

Protocol 2: Assessment of Antioxidant Activity by DPPH Radical Scavenging Assay

This protocol measures the ability of **sodium lactobionate** to scavenge the stable free radical 2,2-diphenyl-1-picrylhydrazyl (DPPH).

Workflow Diagram:



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DPPH Assay Workflow

Methodology:

- Reagent Preparation:

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- Prepare a 0.1 mM solution of DPPH in methanol.
- Prepare a stock solution of **sodium lactobionate** in deionized water.
- Prepare a series of dilutions of the **sodium lactobionate** stock solution.
- Ascorbic acid can be used as a positive control.

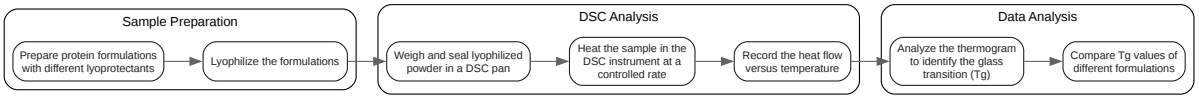
- Assay Procedure:
  - In a 96-well plate, add 100 µL of the DPPH solution to each well.
  - Add 100 µL of the **sodium lactobionate** dilutions to the respective wells.
  - For the blank, add 100 µL of methanol instead of the sample.
  - Shake the plate gently and incubate in the dark at room temperature for 30 minutes.
- Measurement:
  - Measure the absorbance of each well at 517 nm using a microplate reader.
- Data Analysis:
  - Calculate the percentage of DPPH radical scavenging activity using the following formula: % Inhibition = [(Abs_blank - Abs_sample) / Abs_blank] * 100
  - Plot the % inhibition against the concentration of **sodium lactobionate**.
  - Determine the IC50 value, which is the concentration of the sample that causes 50% inhibition of the DPPH radical.

Protocol 3: Evaluation of Lyoprotective Effect by Differential Scanning Calorimetry (DSC)

This protocol is used to determine the glass transition temperature (Tg) of a lyophilized formulation, which is an indicator of its stability.

Workflow Diagram:

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